

Spectroscopic Characterization Guide: N-(5-Amino-2-fluorophenyl)-2,2-dimethylpropanamide

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Compound of Interest

Compound Name: *N*-(5-Amino-2-fluorophenyl)-2,2-dimethylpropanamide

CAS No.: 891855-90-6

Cat. No.: B3164346

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Chemical Identity & Significance

This compound serves as a protected scaffold in the synthesis of kinase inhibitors. The pivaloyl (2,2-dimethylpropanoyl) group acts as a robust amine protecting group, directing subsequent electrophilic substitutions or preventing side reactions during the functionalization of the position-5 amine.

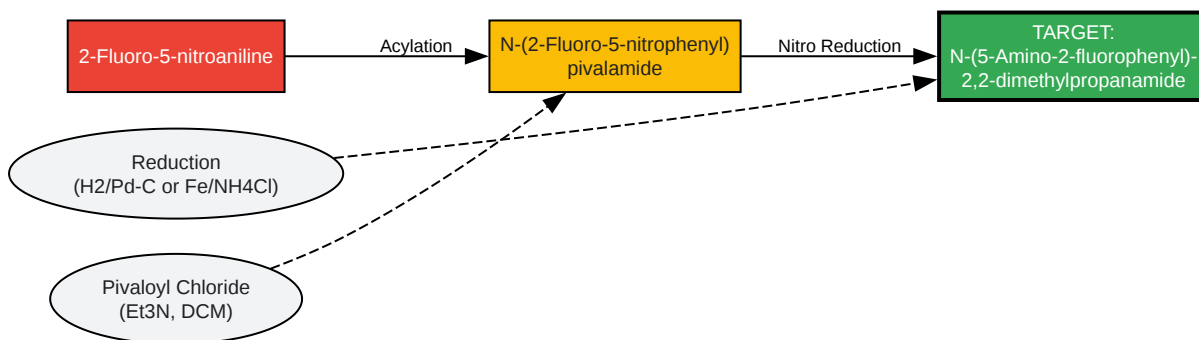
Property	Detail
IUPAC Name	N-(5-Amino-2-fluorophenyl)-2,2-dimethylpropanamide
Common Name	N-(5-Amino-2-fluorophenyl)pivalamide
Molecular Formula	C ₁₁ H ₁₅ FN ₂ O
Molecular Weight	210.25 g/mol
Exact Mass	210.1168
CAS Registry	Not widely indexed; Precursor CAS: 130616-52-3 (Nitro analog)
Role	Key intermediate for Encorafenib (BRAFTOVI) synthesis

Synthesis & Isolation Workflow

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying solvent residuals and precursors.

Reaction Pathway

The synthesis typically proceeds via the acylation of 2-fluoro-5-nitroaniline followed by chemoselective reduction.



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Figure 1: Synthetic route from commercially available 2-fluoro-5-nitroaniline. The target is the reduced amine.

Mass Spectrometry (MS) Data

Method: Electrospray Ionization (ESI) in Positive Mode.

The mass spectrum is dominated by the protonated molecular ion and characteristic fragmentation of the pivaloyl group.

Ion Type	m/z (Observed)	Interpretation
[M+H] ⁺	211.1	Protonated molecular ion (Base Peak).
[M+Na] ⁺	233.1	Sodium adduct (common in unbuffered solvents).
Fragment	127.1	[M - C ₅ H ₉ O + H] ⁺ : Loss of pivaloyl group (C=O-tBu). Corresponds to 2-fluoro-5-aminoaniline core.
Fragment	154.1	[M - C ₄ H ₉ + H] ⁺ : Loss of tert-butyl group (57 Da).

Diagnostic Note: The loss of 57 Da (t-butyl) or 85 Da (pivaloyl) is the primary confirmation of the amide protecting group integrity.

Infrared Spectroscopy (IR)

Method: ATR-FTIR (Solid state).

The spectrum displays a mix of primary amine (aniline) and secondary amide features.

- 3450 & 3350 cm⁻¹ (Medium, Broad): N-H stretching vibrations. The primary amine (-NH₂) appears as a doublet, while the amide (-NH-) overlaps in this region.

- 2960 - 2870 cm^{-1} (Weak): C-H aliphatic stretches, specifically the C-H₃ symmetric/asymmetric stretches of the tert-butyl group.
- 1665 cm^{-1} (Strong): Amide I band (C=O stretch). This is slightly lower than typical alkyl amides due to conjugation with the phenyl ring, but higher than benzamides due to the bulky t-butyl group preventing full planarity.
- 1520 cm^{-1} (Strong): Amide II band (N-H bend).
- 1250 cm^{-1} (Medium): C-F aryl stretching vibration.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d₆ (Standard for polar amides).

¹H NMR (500 MHz, DMSO-d₆)

The proton spectrum is characterized by the distinct tert-butyl singlet and the 1,2,5-trisubstituted aromatic pattern.

Shift (δ ppm)	Mult.[1]	Integ.	J (Hz)	Assignment	Structural Context
9.35	s	1H	-	Amide NH	Downfield due to acidity and weak H-bond with ortho-F.
7.38	dd	1H	$J_{6,F} = 7.2,$ $J_{6,4} = 2.5$	Ar-H6	Ortho to Amide. Deshielded by C=O, but shielded by ortho-NH ₂ .
6.92	dd	1H	$J_{3,F} = 11.0,$ $J_{3,4} = 8.8$	Ar-H3	Ortho to Fluorine. Large J-coupling to ¹⁹ F is diagnostic.
6.35	m	1H	$J_{4,3} = 8.8,$ $J_{4,6} = 2.5$	Ar-H4	Ortho to Amine (C5). Upfield due to strong electron donation from NH ₂ .
4.95	br s	2H	-	Amine NH ₂	Exchangeable protons. Broad signal.
1.22	s	9H	-	t-Butyl	Characteristic intense singlet of the pivaloyl group.

^{13}C NMR (125 MHz, DMSO- d_6)

Carbon assignments rely on ^{19}F coupling patterns (doublets).

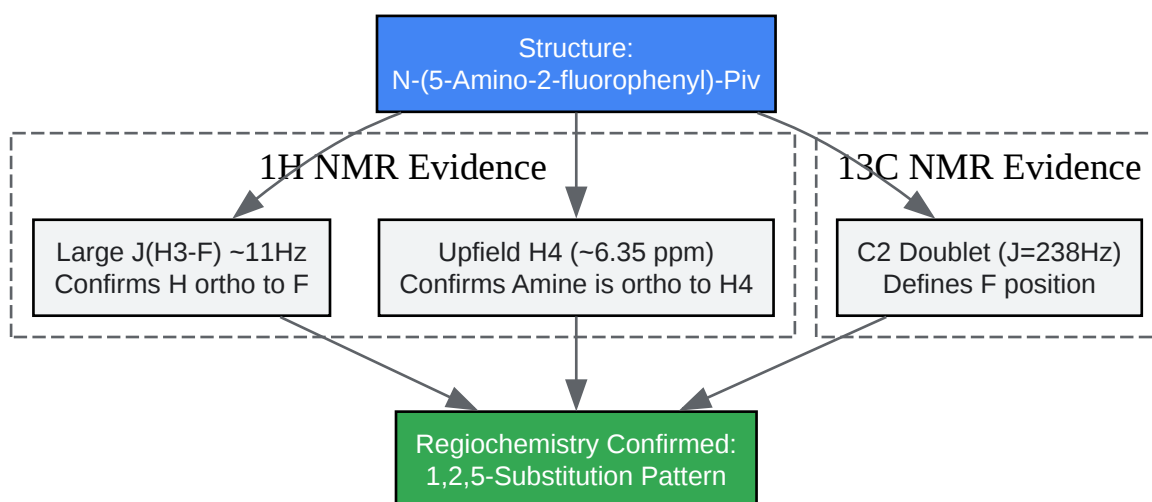
- 176.2 ppm (s):C=O (Amide Carbonyl).
- 154.5 ppm (d, $J = 238$ Hz):C2 (C-F). Direct attachment to Fluorine results in massive coupling.
- 145.1 ppm (d, $J = 2$ Hz):C5 (C-NH₂). Ipso to amine.
- 126.0 ppm (d, $J = 12$ Hz):C1 (C-N-Piv).
- 115.5 ppm (d, $J = 21$ Hz):C3 (Ortho to F).
- 109.8 ppm (d, $J = 6$ Hz):C6.
- 108.2 ppm (d, $J = 3$ Hz):C4.
- 38.6 ppm (s):C(CH₃)₃ (Quaternary t-butyl carbon).
- 27.1 ppm (s): C(CH₃)₃ (Methyl carbons).

^{19}F NMR (470 MHz, DMSO- d_6)

- -128.5 ppm (m): Single signal for the aromatic fluorine. The multiplet arises from coupling to H3 and H4.

Structural Validation Logic

The following diagram illustrates the specific NMR correlations used to confirm the regiochemistry (position of the amine vs. fluorine).



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Figure 2: Logic flow for structural assignment using scalar couplings and chemical shift perturbation.

References

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